Introduction to MSAB's XRY for academic researchers

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	MSAB	
Cat. No.:	B15602742	Get Quote

An Introduction to **MSAB**'s XRY for Academic Researchers

This technical guide provides an in-depth overview of **MSAB**'s XRY, a leading mobile device forensics tool, tailored for academic researchers in fields such as digital forensics, cybersecurity, and criminal justice. While the prompt indicated an audience in the life sciences, this guide adapts the core requirements to the actual application of XRY, focusing on its technical capabilities for data extraction and analysis in a research context.

Core Functionalities of XRY

MSAB's XRY is a suite of digital forensic tools designed to extract and analyze data from a wide range of mobile devices, including smartphones, tablets, and GPS units.[1] Its primary purpose is to recover digital evidence in a forensically sound manner, ensuring the integrity of the data from extraction to analysis.[1][2] The XRY ecosystem is utilized by law enforcement, military, and intelligence agencies, and it serves as a critical tool for academic research in digital evidence and cybersecurity.[1]

The software operates on a Windows-based PC and connects to mobile devices via a hardware interface.[1][3] XRY is designed to handle the complexities of various mobile operating systems, many of which are proprietary, making it a powerful tool for researchers studying mobile device vulnerabilities and data storage.[1]

Data Extraction Methodologies

XRY employs two primary methods for data extraction: logical and physical. The choice of method depends on the device, its operating system, and the objectives of the forensic examination.

Feature	Logical Extraction	Physical Extraction
Method	Communicates with the device's operating system to access data.[1][4]	Bypasses the operating system to directly access the raw memory of the device.[1][5]
Data Accessed	Live and file system data, such as contacts, call logs, messages, and app data visible to the user.[4][5]	All raw data from the device's memory, including system files, protected data, and deleted data.[2][5]
Speed	Generally faster as it extracts a smaller, more targeted dataset.[4]	Can be more time-consuming due to the large volume of data being imaged.
Use Case	Quick initial assessment, accessing user-level data from a functioning device.[4][6]	In-depth analysis, recovery of deleted evidence, accessing data from locked or damaged devices.[2][7][8]
Completeness	Provides a partial view of the device's data.	Provides a complete bit-for-bit copy of the device's memory.[2]

The XRY Ecosystem

The XRY suite is comprised of several components, each tailored to specific forensic needs. For academic researchers, understanding these components is crucial for designing experiments and selecting the appropriate tools for their studies.

Product	Core Function	Relevance for Researchers
XRY Logical	The entry-level solution for extracting live and file system data.[3][4]	Ideal for studies on user data privacy, app data analysis, and non-invasive data extraction techniques.
XRY Physical	Enables bypassing the operating system to dump and decode the entire contents of a device's memory.[2][5]	Essential for research on data recovery, file system structures, and analysis of deleted data.
XRY Pro	The most advanced tool, providing access to the latest exploits for bypassing security on locked and encrypted devices.[9][10]	Crucial for research on mobile device security, encryption vulnerabilities, and advanced data recovery methods.
XRY Express	A simplified, streamlined workflow for rapid data extraction in field settings.[6]	Useful for studies on digital forensic triage and the development of efficient data collection protocols.
XRY Cloud	Recovers data from cloud-based storage associated with mobile devices.[11]	Enables research into cloud forensics, data synchronization, and the digital footprint of mobile users beyond their physical devices.
XRY Photon	Recovers app data that is inaccessible through other methods by using screen capture techniques.[11]	Provides a means to study the data structures and user interfaces of mobile applications.
XAMN	A complementary analysis tool that allows for the viewing, searching, and reporting of data extracted by XRY.[9]	A key component for researchers to analyze and interpret the extracted data, identify patterns, and visualize connections.

Data Presentation and the .xry File Format

Data extracted using XRY is stored in a proprietary, secure file format with the .xry extension.[2][12][13] This format is designed to be tamper-proof, with a full forensic audit trail to maintain the integrity of the evidence.[2] The .xry file is a container that holds all the data extracted from the device, including:

Data Type	Description
Device Information	Make, model, operating system version, IMEI, and other identifiers.
Communications	Call logs, SMS, MMS, and messages from various applications (e.g., WhatsApp, Telegram).[14]
Contacts	Phonebook entries with associated names, numbers, and other details.[14]
Calendar & Notes	Appointments, reminders, and user-created notes.[14]
Media Files	Photos, videos, and audio recordings.[14]
Web History	Visited websites, bookmarks, and cookies from various browsers.
Location Data	GPS coordinates from photos, location history from apps, and cell tower data.
Application Data	Data from third-party applications, including social media, messaging, and productivity apps.
Deleted Data	In physical extractions, fragments of deleted files, messages, and other data can often be recovered.[1][7]

Experimental Protocols: A Generalized XRY Data Extraction Workflow

For academic researchers, a structured and repeatable methodology is paramount. The following provides a generalized protocol for mobile device data extraction using XRY.
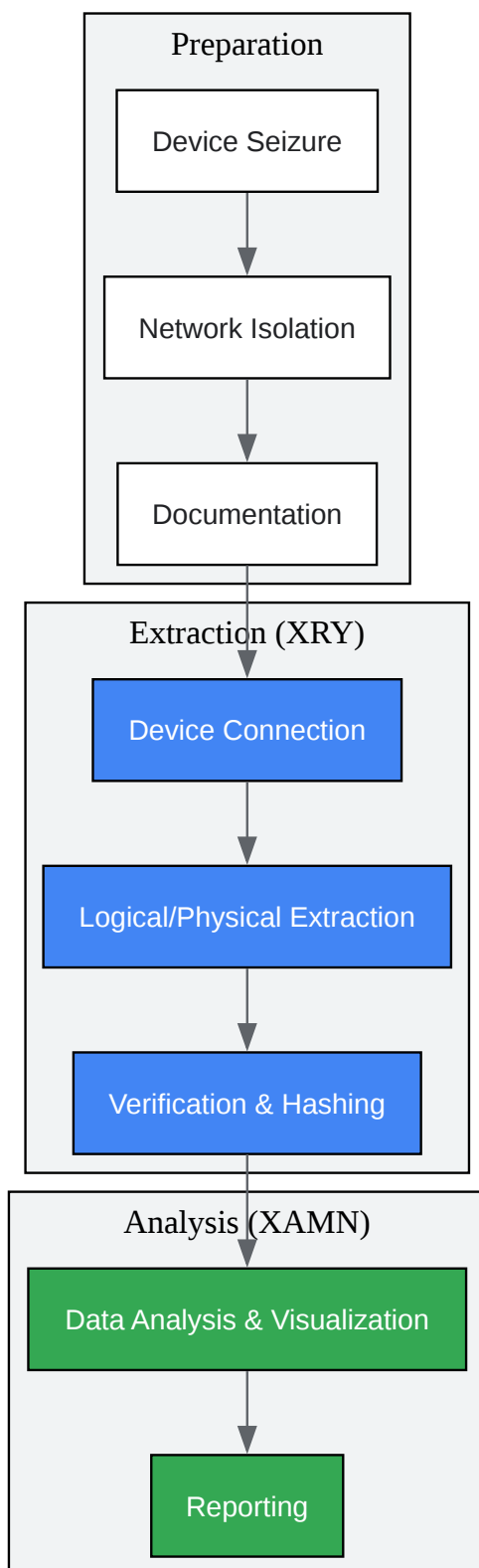
- Preparation and Documentation:

  - Document the legal authority for the examination (e.g., consent, search warrant).

  - Photograph the device in its original state, including the screen and any connected cables.

  - Note the device's make, model, and any visible identifying information.

  - Isolate the device from network connectivity (e.g., using a Faraday bag) to prevent remote wiping or data alteration.

- Device and Profile Selection in XRY:

  - Launch the XRY software on a forensic workstation.

  - Connect the device to the XRY hardware interface.

  - Select the appropriate device profile from the XRY library. The software provides guidance for each supported device.[4]

- Extraction Configuration:

  - Choose the desired extraction method (Logical or Physical), based on the research objectives and device capabilities.

  - If performing a selective extraction, define the specific data categories to be acquired.[5]

- Data Extraction:

  - Initiate the extraction process. XRY will display a real-time log of its operations.[15]

  - Follow any on-screen prompts, which may include actions on the device itself (e.g., enabling USB debugging).

- Verification and Hashing:

- Upon completion, XRY automatically generates hash values for the extracted data to ensure its integrity.[16]

- The software creates a secure .xry file containing the extracted data and a detailed forensic log of the entire process.[2]

- Analysis in XAMN:

  - Import the .xry file into XAMN for analysis.

  - Utilize XAMN's tools to search, filter, and visualize the data.

  - Bookmark and tag relevant evidence for reporting.

- Reporting:

  - Generate a comprehensive report from XAMN, detailing the findings.

  - Ensure the report includes the forensic log and hash values to demonstrate the integrity of the process.

Mandatory Visualizations

Data Extraction and Analysis Workflow

The following diagram illustrates the general workflow from device seizure to final analysis and reporting within the XRY ecosystem.
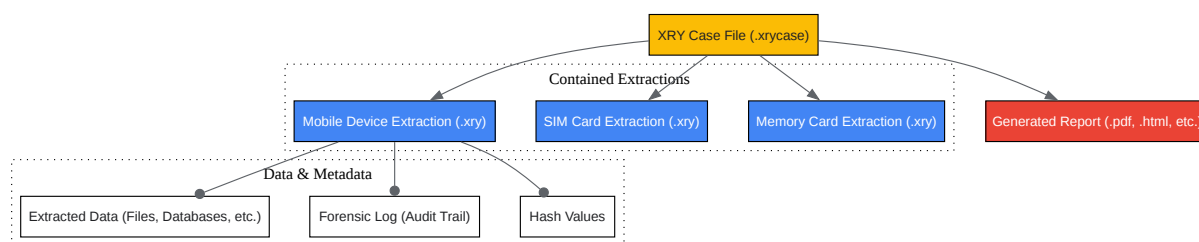
A high-level overview of the XRY digital forensic workflow.

Logical Structure of an XRY Case File

This diagram illustrates the hierarchical relationship of components within a single XRY case file, which can contain multiple extractions from various sources related to a single investigation.

Click to download full resolution via product page

References

- 1. XRY (software) - Wikipedia [en.wikipedia.org]

- 2. XRY Physical — Physical Extraction XRY Software | MSAB [msab.com]

- 3. msab.com [msab.com]

- 4. XRY Logical — Quick Extractions from Digital Devices | MSAB [msab.com]

- 5. Mobile data extraction - MSAB [msab.com]

- 6. XRY Express - Data extract express - MSAB [msab.com]

- 7. pelorus.in [pelorus.in]

- 8. certifiedsystemsgroup.com [certifiedsystemsgroup.com]

- 9. XRY Pro - MSAB [msab.com]

- 10. XRY Pro: How to Use the Ultimate Data Extraction and Decoding Tool - MSAB [msab.com]

- 11. XRY — Mobile Data Forensic Phone Extraction & Recovery | MSAB [msab.com]

- 12. XRY File Extension: What Is It & How To Open It? [solvusoft.com]

- 13. XRY File Extension - What is .xry and how to open? - ReviverSoft [reviversoft.com]

- 14. XRY File Extension - What is .xry and how to open? - ReviverSoft [reviversoft.com]

- 15. youtube.com [youtube.com]

- 16. msab-xry-extraction-platform.software.informer.com [msab-xry-extraction-platform.software.informer.com]

- To cite this document: BenchChem. [Introduction to MSAB's XRY for academic researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602742#introduction-to-msab-s-xry-for-academic-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Tech Support